

# Essential Safety and Operational Guidance for 3-Bromo-5-methoxybenzoic Acid

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## Compound of Interest

Compound Name: 3-Bromo-5-methoxybenzoic acid

Cat. No.: B116308

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Researchers, scientists, and drug development professionals handling **3-Bromo-5-methoxybenzoic acid** must adhere to strict safety protocols to mitigate potential hazards. This guidance provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure safe handling in a laboratory setting.

Chemical Identifier:

- Name: **3-Bromo-5-methoxybenzoic acid**
- CAS Number: 157893-14-6
- Molecular Formula: C<sub>8</sub>H<sub>7</sub>BrO<sub>3</sub>[\[1\]](#)

Hazard Identification: According to the Global Harmonized System (GHS), **3-Bromo-5-methoxybenzoic acid** is classified as follows:

- Skin Irritation (Category 2): Causes skin irritation.[\[1\]](#)[\[2\]](#)
- Serious Eye Irritation (Category 2A): Causes serious eye irritation.[\[1\]](#)[\[2\]](#)
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory Tract Irritation: May cause respiratory irritation.[\[1\]](#)[\[2\]](#)

The signal word for this chemical is "Warning".[\[2\]](#)[\[3\]](#)

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial to minimize exposure. The following table summarizes the recommended PPE for handling **3-Bromo-5-methoxybenzoic acid**.

PPE Category	Recommended Equipment	Justification & Best Practices
Eye and Face Protection	Chemical safety goggles and a face shield.	Goggles are required to protect against splashes. <sup>[4]</sup> A face shield should be worn in situations where splashing or significant dust generation is likely. <sup>[4]</sup> <sup>[5]</sup>
Skin Protection	Nitrile rubber gloves and a lab coat.	Wear appropriate protective gloves and a lab coat. <sup>[3]</sup> <sup>[4]</sup> Nitrile gloves offer protection from a wide variety of solvents and some corrosives. <sup>[6]</sup> Inspect gloves before use and change them frequently, especially after direct contact. <sup>[4]</sup>
Respiratory Protection	NIOSH-approved respirator.	For handling solids that may generate dust, a dust respirator is recommended. <sup>[4]</sup> All work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid the inhalation of dust or vapors. <sup>[2]</sup>

## Handling and Storage

Safe Handling Procedures:

- Work should be conducted in a well-ventilated area, preferably in a chemical fume hood.[2]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[2][3]
- Wash hands and any exposed skin thoroughly after handling.[3][7]
- Avoid contact with skin, eyes, and clothing.[3]
- Minimize dust generation.[2]

#### Storage Conditions:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[3][8]
- Store locked up.[3]

## First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[2][3] If you feel unwell, call a POISON CENTER or doctor/physician.[3]
Skin Contact	Wash with plenty of soap and water.[2][3] If skin irritation occurs, get medical advice/attention.[3] Take off contaminated clothing and wash it before reuse.[3]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3] If eye irritation persists, get medical advice/attention.[3]
Ingestion	Clean mouth with water and drink plenty of water afterward. Get medical attention if symptoms occur.[3]

## Spill and Disposal Plan

Accidental Release Measures: In case of a spill, evacuate unnecessary personnel and ensure adequate ventilation.[2] For small spills, sweep or shovel the material into an appropriate container for disposal, minimizing dust generation.[2] For large spills, it may be necessary to call for emergency services.

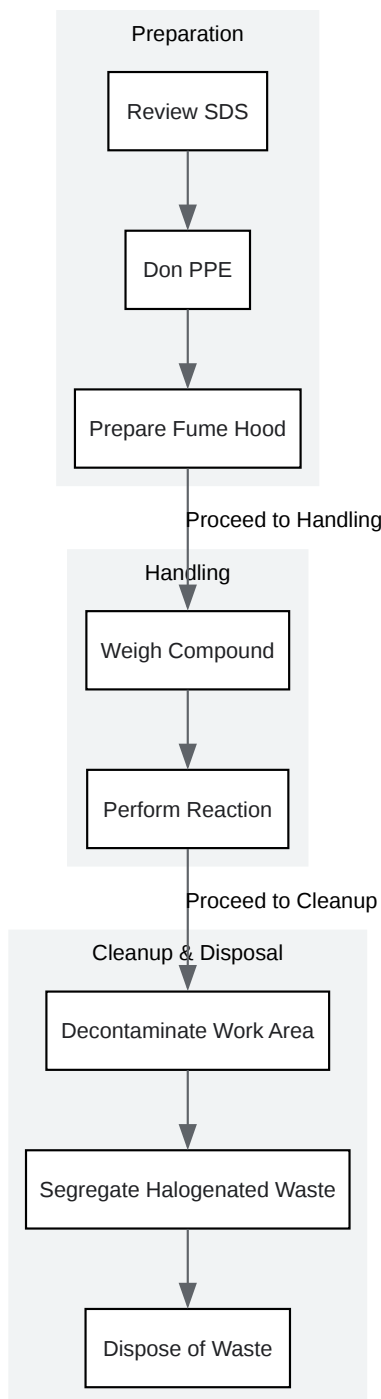
Disposal Plan: **3-Bromo-5-methoxybenzoic acid** is a halogenated organic compound and must be disposed of as hazardous waste.[9]

- Waste Segregation: Do not dispose of this chemical down the drain.[10] It should be collected in a designated, labeled, and sealed container for halogenated organic waste.[9][11][12] Keep halogenated waste separate from non-halogenated waste.[10][11]
- Container Labeling: The waste container must be clearly labeled with the words "Hazardous Waste" and the chemical name, "**3-Bromo-5-methoxybenzoic acid**".[10]
- Disposal Method: The compound may be dissolved in a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber.[4] Dispose of the contents and container in accordance with all applicable federal, state, and local environmental regulations at an approved waste disposal plant.[3][8]

## Experimental Workflow

The following diagram illustrates the standard workflow for handling **3-Bromo-5-methoxybenzoic acid** in a laboratory setting.

## Workflow for Handling 3-Bromo-5-methoxybenzoic Acid



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Caption: Workflow for Handling **3-Bromo-5-methoxybenzoic Acid**.

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